

Trivertal versus other compounds

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Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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Chemical Profile of Trivertal

The table below outlines the fundamental chemical and application data found for **Trivertal**.

Property	Description / Value
CAS Number	68039-49-6 (mixture of isomers); 27939-60-2 (specific isomer) [1] [2]
Molecular Formula	C9H14O [1] [2]
Molecular Weight	138.21 g/mol [1] [2]
IUPAC Name	1,2-dimethylcyclohex-3-ene-1-carbaldehyde [2]
Purity (Available Data)	≥ 99% (for cataloged material) [1]
Primary Industry Use	Fragrance and Flavoring [2] [1]
Reported Aroma	Herbaceous, green, reminiscent of ivy and tomato leaves [2]
Key Research Application	Precursor for synthesizing stable cyclic (alkyl)(amino)carbenes (CAACs) for catalysis [2]

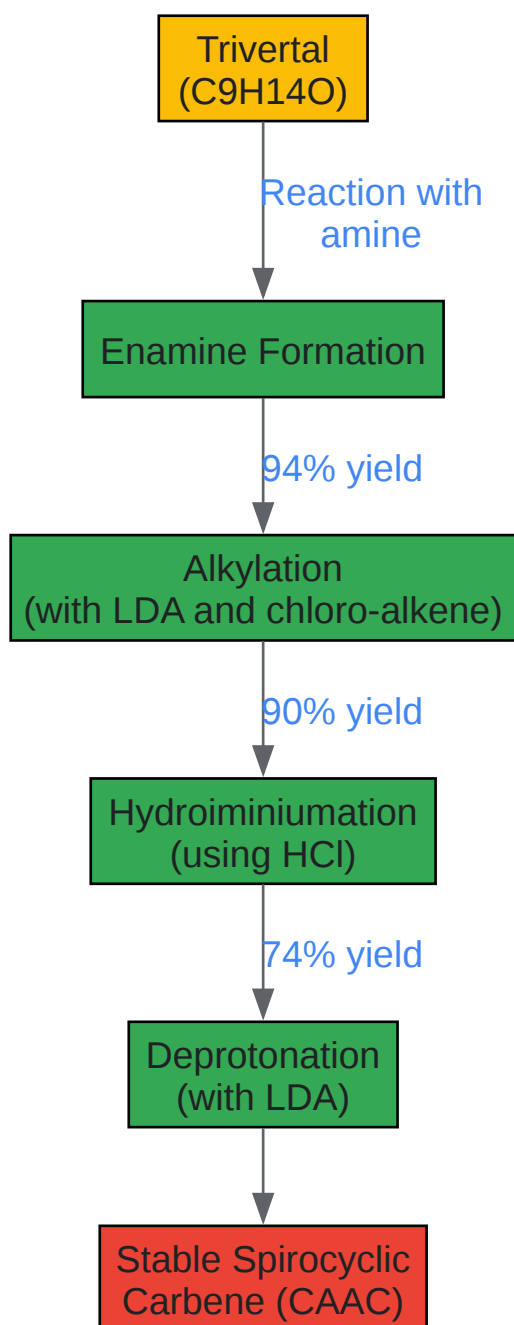
Overview of Reported Antimicrobial Activity

One source provided preliminary data on the antimicrobial properties of an essential oil containing **Trivertal**. The table below shows the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) values. It is crucial to note that these values are for the **essential oil mixture**, not for purified **Trivertal** alone [2].

Microorganism	Minimum Inhibitory Concentration (MIC) (%)	Minimum Bactericidal Concentration (MBC) (%)
<i>E. coli</i>	0.5	1.0
<i>S. aureus</i>	0.3	0.6
<i>C. albicans</i>	0.4	0.8

Synthesis and Experimental Methodology

While a specific experimental protocol for antimicrobial testing was not detailed, the search results describe a sophisticated multi-step synthetic procedure for converting **Trivertal** into stable carbenes, which are valuable in catalyst development [2]. This workflow can be visualized as follows:



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*Diagram Title: Synthetic Route from **Trivertal** to Carbene*

Detailed Procedure for Carbene Synthesis from **Trivertal** [2]:

- **Enamine Formation:** **Trivertal** is reacted with a primary amine to form an enamine intermediate. The reported yield for this step is 94%.
- **Alkylation:** The enamine is treated with Lithium diisopropylamide (LDA), a strong base, followed by the addition of 3-chloro-2-methyl-1-propene. This alkylation step proceeds with a 90% yield.

- **Hydroiminiumation:** The alkylated intermediate undergoes a hydroiminiumation reaction using hydrochloric acid (HCl) to form a cyclic aldiminium salt in 74% yield.
- **Deprotonation:** The final step involves deprotonation of the aldiminium salt with LDA to afford the desired stable cyclic (alkyl)(amino)carbene (CAAC).

Interpretation and Research Considerations

The data gap highlights that **Trivertal** is primarily an industrial compound for fragrances and a chemical synthesis building block. Its investigation as a direct therapeutic agent appears to be preliminary.

- **Industrial vs. Therapeutic Focus:** The main identified "performance" comparison for **Trivertal** in the literature is organoleptic (its scent profile) within the fragrance industry, rather than its potency in biological systems [2] [1].
- **Mechanistic Insights:** The most significant modern scientific interest in **Trivertal** lies in its role as a precursor for synthesizing **cyclic (alkyl)(amino)carbenes (CAACs)**. These carbenes are excellent ligands for transition metals and have shown high utility in catalysis, such as in gold(I)-catalyzed hydroamination of internal alkynes [2]. This represents its most documented "performance" in a research context.
- **Natural Occurrence:** **Trivertal** has been identified as a minor constituent in the essential oil of *Murraya koenigii* (curry leaf) [2]. Research into the bioactivity of the whole leaf extract is more established, with studies indicating mechanisms relevant to neurodegenerative diseases, such as antioxidant and anti-inflammatory activities [3]. The effect of the whole extract cannot be attributed to **Trivertal**.

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References

1. 2,4-Dimethyl-3-cyclohexene-1-carboxaldehyde (mixture of ... [chemimpex.com]
2. Trivertal - 27939-60-2 [vulcanchem.com]
3. Multi-Target Approach of *Murraya koenigii* Leaves in Treating ... [pmc.ncbi.nlm.nih.gov]

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